

# Ethyl-D5 methanesulfonate stability and storage conditions

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## Compound of Interest

Compound Name: Ethyl-D5 methanesulfonate

Cat. No.: B170091

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An In-depth Technical Guide on the Stability and Storage of **Ethyl-D5 Methanesulfonate**

For Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide provides a comprehensive overview of the stability and recommended storage conditions for **Ethyl-D5 methanesulfonate** (CAS No: 1219795-44-4). Due to the limited availability of specific stability data for the deuterated form, this guide leverages data from its non-deuterated analogue, ethyl methanesulfonate (EMS, CAS No: 62-50-0), as a close proxy. This document summarizes key stability data, outlines recommended storage and handling procedures, and provides a representative experimental protocol for stability assessment. The information herein is intended to guide researchers, scientists, and drug development professionals in maintaining the integrity and purity of **Ethyl-D5 methanesulfonate**.

## Introduction

**Ethyl-D5 methanesulfonate** is the deuterated form of ethyl methanesulfonate, a potent alkylating agent widely used in genetic research as a mutagen. In pharmaceutical development, deuterated compounds are often used as internal standards for mass spectrometry-based quantification of their non-deuterated counterparts. The stability of such standards is critical for ensuring the accuracy and reliability of analytical methods. This guide

addresses the key factors influencing the stability of **Ethyl-D5 methanesulfonate** and provides recommendations for its proper storage and handling.

## Chemical and Physical Properties

Property	Value
Chemical Formula	$C_3H_3D_5O_3S$
Molecular Weight	129.19 g/mol <a href="#">[1]</a>
CAS Number	1219795-44-4 <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Appearance	Clear, colorless liquid
Boiling Point	213-213.5 °C (for non-deuterated)
Density	~1.145 g/cm <sup>3</sup> at 22°C (for non-deuterated)
Solubility	Soluble in ether, ethanol, and chloroform. Water soluble.

## Stability Profile

The stability of **Ethyl-D5 methanesulfonate** is primarily influenced by temperature, pH (in aqueous solutions), and the presence of nucleophiles. The primary degradation pathway is hydrolysis, which yields ethanol-D5 and methanesulfonic acid.

## Hydrolytic Stability

Ethyl methanesulfonate is unstable in aqueous solutions, and its hydrolysis is temperature-dependent. The rate of hydrolysis is generally unaffected by acidic pH but increases significantly under basic conditions.

Table 1: Half-life of Ethyl Methanesulfonate in Aqueous Solution at Various Temperatures (pH 7)

Temperature (°C)	Half-life (hours)
0	1716.0
5	796.6
10	378.7
15	185.7
20	93.2
25	48.5
30	7.8
45	4.6
50	2.7

Table 2: Hydrolysis Rate Constants and Half-lives of Ethyl Methanesulfonate at 25°C

Medium	Rate Constant (min <sup>-1</sup> )	Half-life (hours)
Water (pH 7)	$2.35 \times 10^{-4}$	~49.2
Undiluted Parenteral Formulation	$67.4 \times 10^{-4}$	~1.7
Diluted Parenteral Formulation	$1.32 \times 10^{-4}$	~87.5

Note: The parenteral formulation contains other excipients that may influence the hydrolysis rate.

## Thermal Stability

While specific studies on the thermal decomposition of neat **Ethyl-D5 methanesulfonate** are not readily available, the high boiling point of EMS suggests good stability at ambient and moderately elevated temperatures in the absence of reactive species. Studies on metal methanesulfonates show the onset of mass loss to be above 400°C, indicating the inherent stability of the sulfonate group.

## Photostability

Ethyl methanesulfonate does not possess chromophores that absorb light at wavelengths greater than 290 nm. Therefore, it is not expected to be susceptible to direct photolysis by sunlight.

## Storage and Handling

To ensure the long-term stability and integrity of **Ethyl-D5 methanesulfonate**, the following storage and handling conditions are recommended:

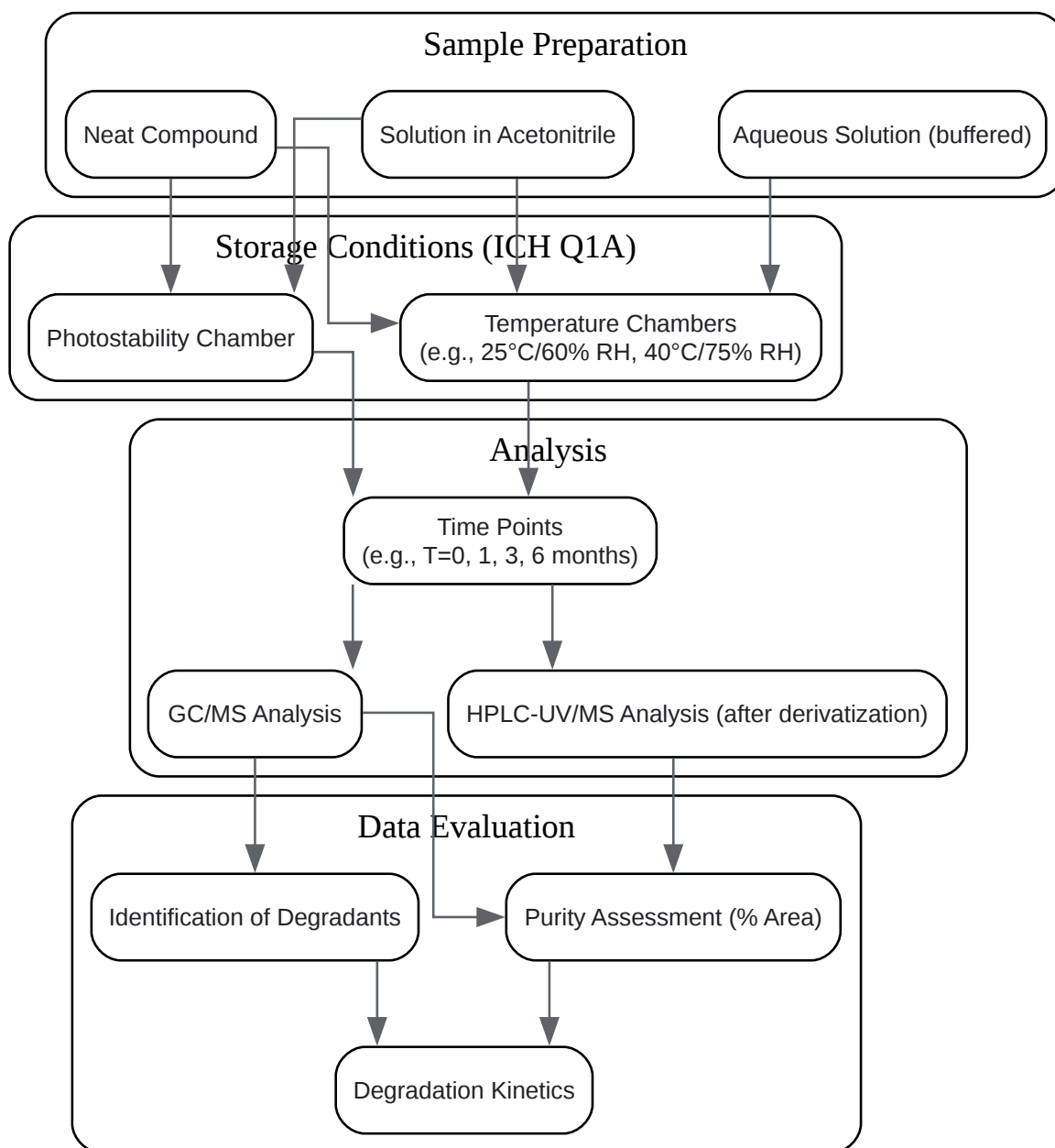
Table 3: Recommended Storage and Handling Conditions

Condition	Recommendation	Rationale
Temperature	Store at room temperature or refrigerated (2-8°C). Avoid freezing.	To minimize thermal degradation and hydrolysis.
Atmosphere	Store under an inert atmosphere (e.g., Nitrogen or Argon).	To prevent exposure to moisture.
Container	Tightly sealed, amber glass vials or bottles.	To protect from light and moisture.
Incompatibilities	Avoid contact with strong oxidizing/reducing agents, strong acids, strong bases, and water.	To prevent chemical reactions and degradation.
Handling	Handle in a well-ventilated area, preferably in a fume hood. Use appropriate personal protective equipment (gloves, safety glasses, lab coat).	Due to its potential mutagenic and carcinogenic properties.

## Experimental Protocols

## Representative Stability Study Protocol

This protocol outlines a typical experimental workflow for assessing the stability of **Ethyl-D5 methanesulfonate**.



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Caption: Experimental workflow for a stability study of **Ethyl-D5 methanesulfonate**.

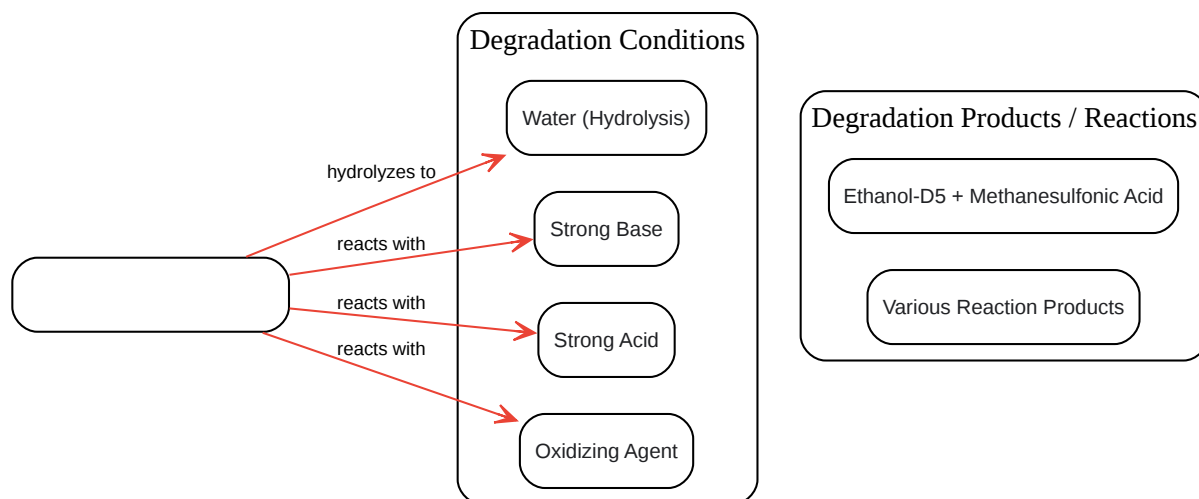
## GC/MS Analytical Method

A Gas Chromatography/Mass Spectrometry (GC/MS) method is suitable for the direct analysis of **Ethyl-D5 methanesulfonate**.

- Sample Preparation: Dilute the stability sample in a suitable solvent (e.g., acetonitrile) to a final concentration within the calibrated range of the instrument.
- GC Conditions:
  - Column: A non-polar or mid-polar capillary column (e.g., DB-5ms).
  - Carrier Gas: Helium at a constant flow rate.
  - Injection: Split or splitless injection.
  - Temperature Program: An initial temperature of 60°C, held for 1 minute, then ramped to 250°C.
- MS Conditions:
  - Ionization: Electron Ionization (EI).
  - Acquisition Mode: Selected Ion Monitoring (SIM) for enhanced sensitivity and specificity.
  - Ions to Monitor: For **Ethyl-D5 methanesulfonate**, monitor characteristic ions such as m/z 111 and 130. For the non-deuterated form, monitor m/z 79, 97, and 109.
- Quantification: Calculate the purity or concentration based on the peak area relative to a standard curve or an internal standard.

## Degradation Pathways and Incompatibilities

The primary degradation pathway for **Ethyl-D5 methanesulfonate** is hydrolysis. It is also incompatible with strong nucleophiles, bases, and acids.



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Caption: Factors affecting the stability of **Ethyl-D5 methanesulfonate**.

## Conclusion

**Ethyl-D5 methanesulfonate** is a stable compound when stored under appropriate conditions. The primary degradation concern is hydrolysis, which can be mitigated by protecting the compound from moisture. Storing **Ethyl-D5 methanesulfonate** in a tightly sealed container under an inert atmosphere at room temperature or refrigerated conditions will ensure its long-term stability and suitability for use as an analytical standard. The data presented for ethyl methanesulfonate provides a strong basis for these recommendations. For critical applications, a dedicated stability study for the deuterated compound is advisable.

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